

o-Cymen-5-ol physical state and crystalline structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o-Cymen-5-ol*

Cat. No.: *B166981*

[Get Quote](#)

An In-depth Technical Guide to the Physical State and Crystalline Structure of **o-Cymen-5-ol**

Introduction

o-Cymen-5-ol, also known as 4-isopropyl-3-methylphenol or Isopropyl-m-cresol (IPMP), is a substituted phenolic compound widely utilized in cosmetics, personal care products, and oral hygiene formulations for its potent antimicrobial, antifungal, and preservative properties.^{[1][2][3]} A synthetic analog of thymol, it was first synthesized in 1954.^[1] Its efficacy as a preservative and antimicrobial agent is well-documented, making it a subject of interest for researchers, formulators, and drug development professionals.^{[1][4]} This guide provides a detailed examination of the physical state and crystalline characteristics of **o-Cymen-5-ol**, supported by quantitative data, experimental methodologies, and process visualizations.

Physical State and Properties

At ambient temperature (20°C), **o-Cymen-5-ol** exists as a solid.^[5] It is typically described as a white to very pale yellow, colorless, or transparent crystalline solid, often appearing as a powder, needle-like crystals, or granules.^{[1][2][5][6][7][8][9][10]} The compound is noted for being odorless and stable in the presence of light.^{[1][6][10]}

Quantitative Physical Data

The key physical properties of **o-Cymen-5-ol** are summarized in the table below. Data has been compiled from various technical and chemical data sources.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ O	[9][11][12]
Molecular Weight	150.22 g/mol	[9][11][12]
Physical Form	Crystalline Solid / Powder / Needle-like Crystals	[1][2][5][8]
Color	White / Colorless / Very Pale Yellow	[1][5][6]
Melting Point	110 – 114 °C	[2][6][8][11][13][14]
Boiling Point	233.8 – 246 °C (at 760 mmHg)	[5][6][11]
Density	~1.0 ± 0.1 g/cm ³	[8]
Vapor Pressure	1.81 Pa at 25 °C	[2]
pKa	10.36 ± 0.18 (Predicted)	[2][11]

Solubility Profile

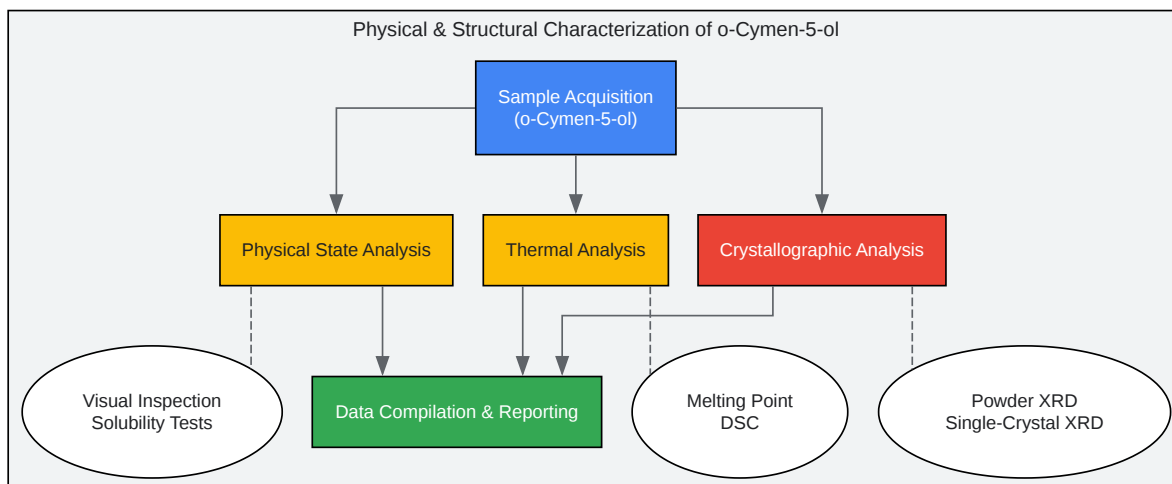
o-Cymen-5-ol is characterized by its poor solubility in water but shows good solubility in various organic solvents.[1][7][11][15] This lipophilic nature is crucial for its formulation in oil-based or emulsified cosmetic and pharmaceutical products.

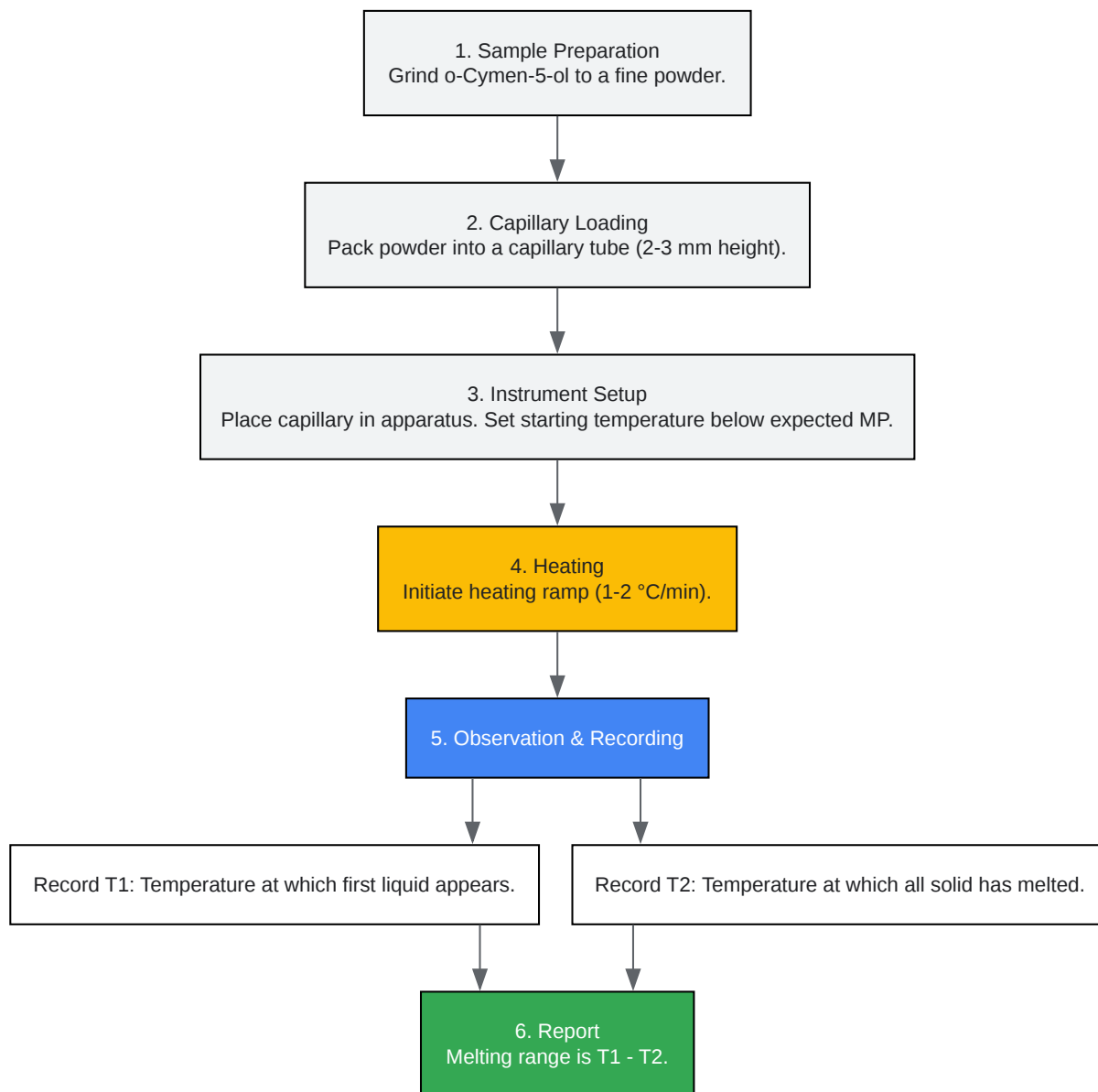
Solvent	Solubility (at Room Temperature)	Source(s)
Water	Insoluble / Sparingly Soluble (286 mg/L at 25°C est.)	[1] [7] [11] [15] [16]
Methanol	~65%	[11] [15]
Ethanol	~36%	[11] [15]
Isopropyl Alcohol	~50%	[11] [15]
n-Butanol	~32%	[11] [15]
Acetone	~65%	[4] [11] [15]
DMSO	Soluble	[4]
Chloroform	Soluble	[4]
Dichloromethane	Soluble	[4]
Ethyl Acetate	Soluble	[4]

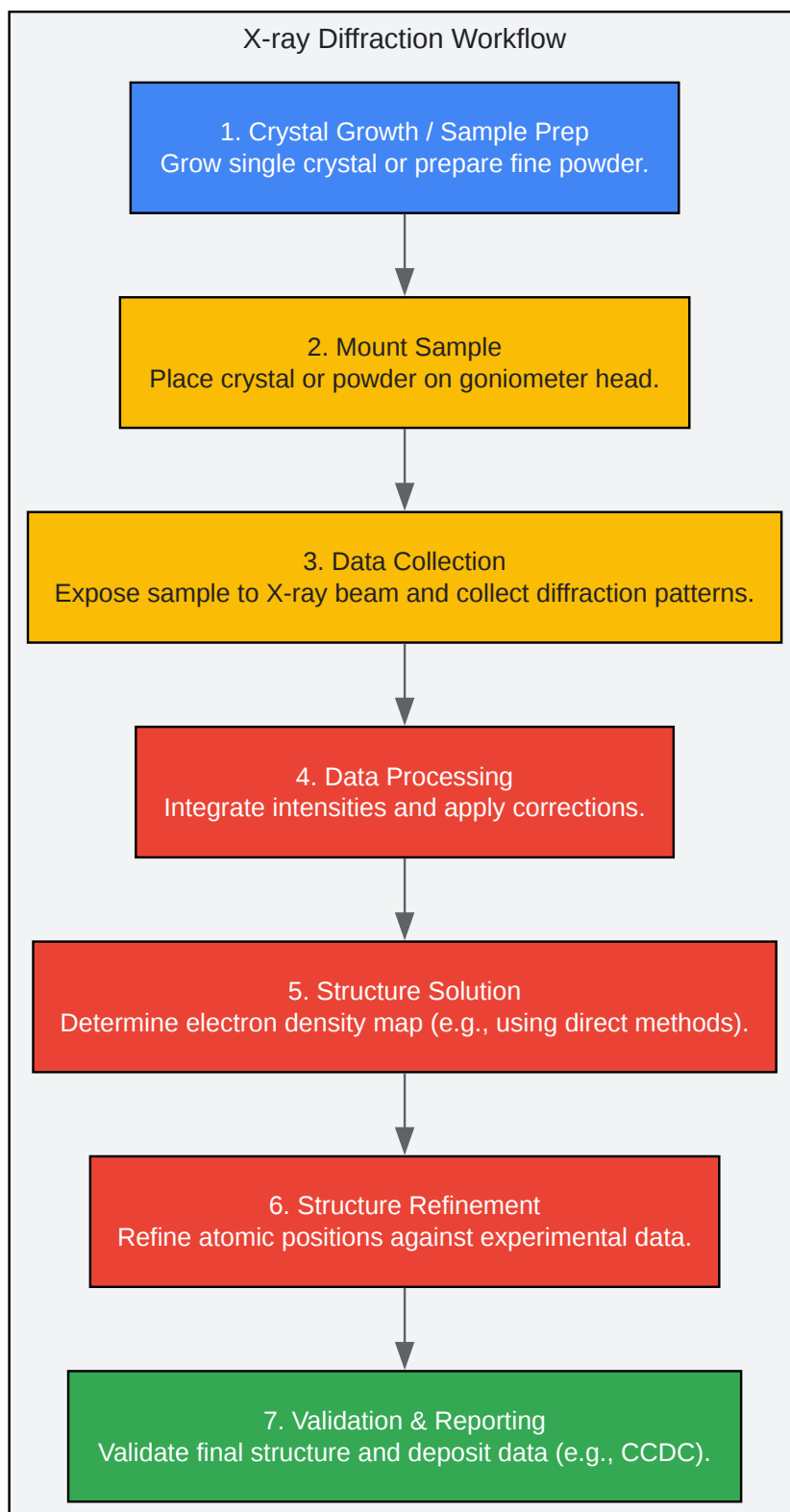
Crystalline Structure

o-Cymen-5-ol is consistently described as a crystalline material, specifically forming acicular (needle-like) crystals.[\[2\]](#) While its crystalline nature is well-established, detailed crystallographic data, such as the crystal system, space group, and unit cell dimensions, are not readily available in publicly accessible literature. The determination of these parameters requires specialized experimental techniques, primarily Single-Crystal X-ray Diffraction.

The logical workflow for the complete physical and structural characterization of a crystalline substance like **o-Cymen-5-ol** is outlined below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. us.typology.com [us.typology.com]
- 2. ru.unilongindustry.com [ru.unilongindustry.com]
- 3. cosmileeurope.eu [cosmileeurope.eu]
- 4. O-Cymen-5-ol | CAS:39660-61-2 | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. unilongmaterial.com [unilongmaterial.com]
- 6. specialchem.com [specialchem.com]
- 7. Wholesale o-CYMEN-5-OL Safe Efficient And Stable Bactericidal Preservative | One-stop Solution Service [drop-bio.com]
- 8. echemi.com [echemi.com]
- 9. 4-Isopropyl-m-Cresol - Descrizione [tiiips.com]
- 10. Do you know the cosmetic ingredient O-CYMEN-5-OL? [cosmetikwatch.com]
- 11. China O-cymen-5-ol Manufacturers Suppliers Factory - Wholesale O-cymen-5-ol for Sale [sxytbio.com]
- 12. GSRS [precision.fda.gov]
- 13. connectchemicals.com [connectchemicals.com]
- 14. News - What is o-Cymen-5-ol [unilongmaterial.com]
- 15. tnjchem.com [tnjchem.com]
- 16. ortho-cymen-5-ol [thegoodscentcompany.com]
- To cite this document: BenchChem. [o-Cymen-5-ol physical state and crystalline structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166981#o-cymen-5-ol-physical-state-and-crystalline-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com